

# 3-pentanethiol fragrance applications

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## Compound Focus: Pentane-3-thiol

CAS No.: 616-31-9

Cat. No.: S3343122

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## Odor and Flavor Profile

The table below details the organoleptic properties of 3-pentanethiol, which are fundamental for its potential applications [1].

Property	Description
Odor Type	Sulfurous
Odor Description (at 0.10% in propylene glycol)	Sulfurous, gassy, durian, fruity, roasted, savory
Flavor Type	Sulfurous
Flavor Description	Meaty, brothy

## Usage Levels in Food Categories

The following table outlines the usage levels of 3-pentanethiol (FEMA GRAS 4694) in various food categories, as determined by the FEMA Expert Panel. The values represent the average and maximum concentrations in parts per million (ppm) [1].

Food Category	Average Usual (ppm)	Average Maximum (ppm)
Baked Goods	0.010	0.100
Condiments / Relishes	0.010	0.100
Gravies	0.010	0.100
Meat Products	0.010	0.100
Poultry	0.010	0.100
Processed Vegetables	0.020	0.100
Seasonings / Flavors	0.010	0.100
Snack Foods	0.010	0.100
Soups	0.010	0.100

## Analytical Protocol: Headspace Analysis of Volatile Thiols

This protocol is adapted from methodologies used in recent scientific literature for profiling sulfur-containing volatile organic compounds (VOCs) in microbial cultures [2]. It provides a robust method for detecting and quantifying volatile thiols like 3-pentanethiol.

**1. Objective** To extract, separate, and identify volatile thiols from a sample matrix (e.g., bacterial culture, food product) using gas chromatography/mass spectrometry (GC/MS).

### 2. Materials and Equipment

- **GC/MS System:** Equipped with a suitable capillary column (e.g., DB-5 or similar).
- **Headspace Vials:** 125 ml bottles with chlorobutyl septa and airtight seals, suitable for anaerobic sampling if required [2].
- **Gas Supply:** High-purity nitrogen or helium.

- **Sample Concentrator:** Such as a thermal desorption unit or SPME (Solid Phase Microextraction) fiber as an alternative.

### 3. Procedure

- **Step 1: Sample Preparation**

- Inoculate 100 ml of the appropriate growth medium in a 125 ml Afror headspace vial.
- Incubate the sample at 37°C for 24 hours or until the late stationary growth phase is reached [2].
- Include control samples (e.g., uninoculated medium) to establish a baseline VOC profile.

- **Step 2: Headspace Extraction**

- Connect the headspace vial to a purified nitrogen gas flow.
- Purge the sample's headspace at a flow rate of **0.1 L/min** for a predetermined time to trap volatiles onto an adsorbent trap [2].

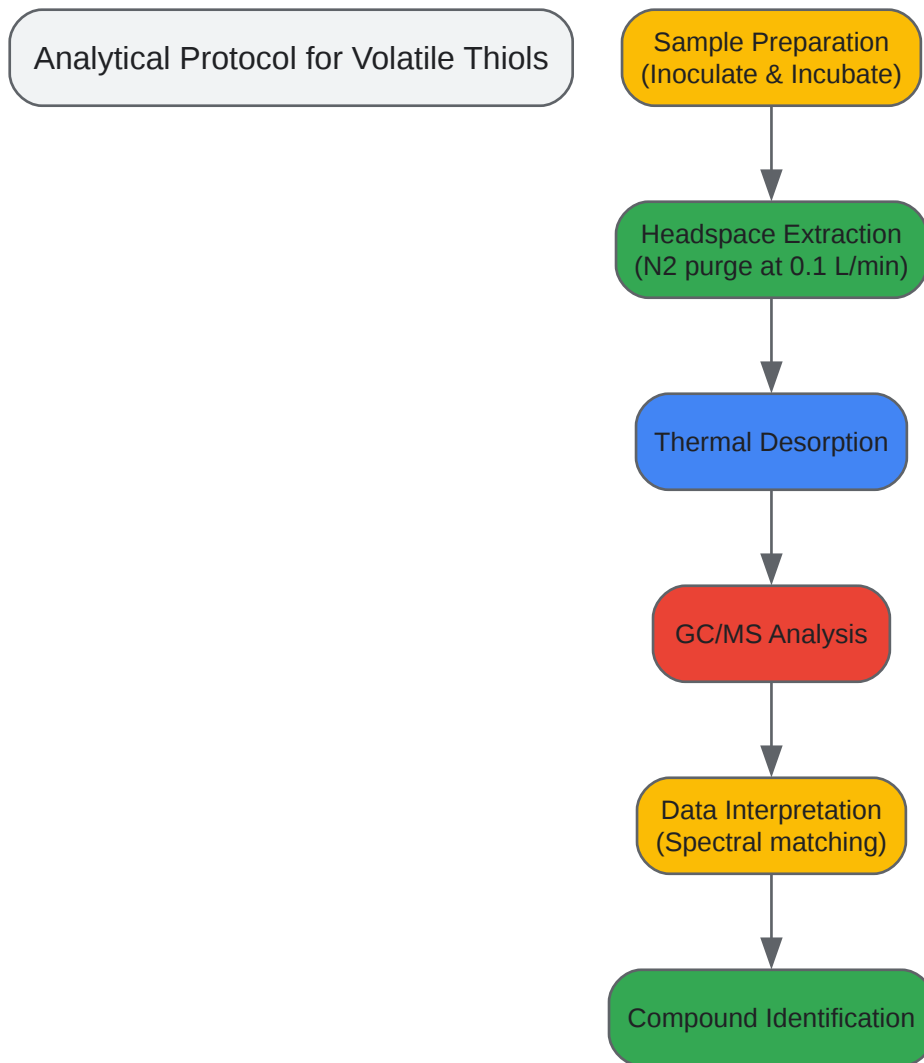
- **Step 3: Thermal Desorption and GC/MS Analysis**

- After trapping, thermally desorb the volatile compounds directly into the GC injector port.
- Use a standard temperature program for optimal separation.
- Operate the mass spectrometer in electron impact (EI) mode. Monitor for ions characteristic of 3-pentanethiol and related thiols and disulfides [2] [3].

### 4. Data Interpretation

- Identify compounds by comparing their mass spectra and retention times with those of authentic standards.
- The fragmentation pattern for 3-pentanethiol can include ions such as C<sub>3</sub>H<sub>7</sub>S<sup>+</sup> (with an appearance energy of ~10.6 eV) [3].

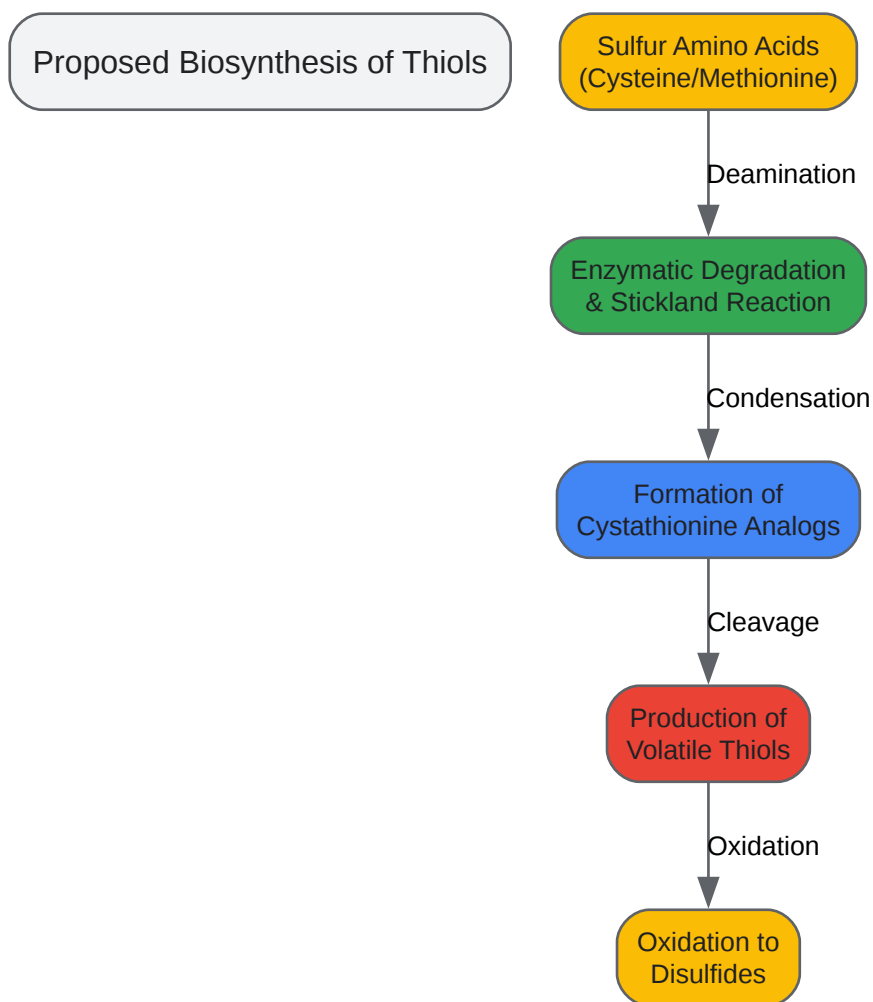
The experimental workflow for this protocol is as follows:



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## Biosynthetic Pathway of Microbial Thiols

Research on *Clostridioides difficile* has revealed that sulfur-containing volatile metabolites like 3-pentanethiol are derived from the degradation of sulfur-containing amino acids in the medium [2]. The proposed biosynthetic pathway is visualized below.



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## Safety and Regulatory Information

- **Regulatory Status:** The US Food and Drug Administration (FDA) has stated it will "no longer provide for the use" of 3-pentanethiol and six other synthetic flavoring substances [1]. It is essential to consult the most current regulatory lists (FDA, FEMA, ECHA) before considering its use.
- **Safety Data:** Specific GHS classification and hazard statements were not found in the search results [1]. The compound has a relatively low flash point of 15°C (59°F), classifying it as flammable [1].

## Key Insights for Researchers

- **Potent Impact Compound:** 3-pentanethiol is a high-impact aroma chemical used at very low concentrations (typically 0.01-0.1 ppm) to impart savory, meaty notes [1].

- **Microbial Origin:** Its presence can be a key volatile metabolite in certain bacteria, such as *Clostridioides difficile*, and its biosynthesis is heavily influenced by cysteine concentration in the growth medium [2].
- **Analytical Challenge:** Due to its high volatility and low concentration, specialized headspace sampling techniques coupled with GC/MS are required for its reliable analysis [2].

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## References

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2. Thiol Metabolism and Volatile Metabolome of *Clostridioides* ... [pmc.ncbi.nlm.nih.gov]
3. 3-Pentanethiol - the NIST WebBook [webbook.nist.gov]

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